

Advanced Application Note: Thiomorpholine Derivatives in Drug Discovery

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Compound of Interest

Compound Name: 4-tert-Butyl 3-ethyl thiomorpholine-3,4-dicarboxylate

CAS No.: 859833-24-2

Cat. No.: B1520572

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Executive Summary

Thiomorpholine (tetrahydro-2H-1,4-thiazine) is a sulfur-containing heterocyclic scaffold serving as a critical bioisostere to morpholine and piperazine. While morpholine is ubiquitous in FDA-approved drugs (e.g., gefitinib, linezolid), its metabolic liability via oxidative ring opening and high polarity can limit efficacy.

Thiomorpholine offers a tactical alternative: it increases lipophilicity (LogP), alters hydrogen bond acceptor capability, and introduces a unique metabolic handle via S-oxidation. This guide details the rationale, synthesis, and validation protocols for deploying thiomorpholine derivatives to optimize lead compounds in oncology, metabolic disease, and infectious disease programs.

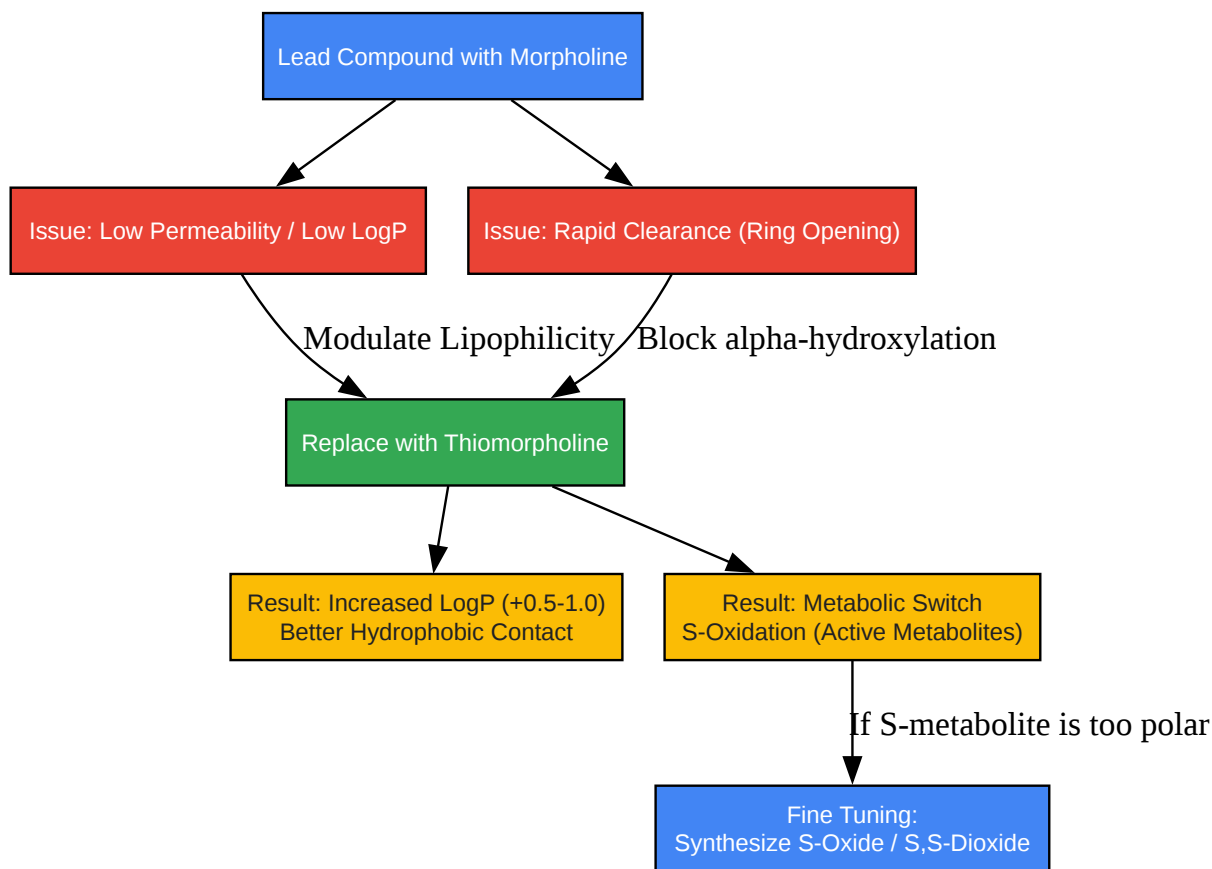
Medicinal Chemistry Logic: The "Why" Bioisosterism and Physicochemical Tuning

Replacing the ethereal oxygen of morpholine with sulfur fundamentally alters the molecular profile.

- **Lipophilicity (LogP):** Sulfur is less electronegative and more polarizable than oxygen. Substituting morpholine with thiomorpholine typically increases LogP by 0.5 – 1.0 units. This is critical for improving membrane permeability in CNS drugs or enhancing hydrophobic interactions in kinase binding pockets.
- **Basicity (pKa):** The pKa of the conjugate acid of thiomorpholine (~9.0) is slightly higher than morpholine (~8.3), affecting solubility and lysosomal trapping.
- **Metabolic Switching:** Morpholine is prone to CYP450-mediated -hydroxylation leading to ring opening (toxicity risk). Thiomorpholine diverts metabolism toward S-oxidation (sulfoxide/sulfone formation), which preserves the ring structure and often retains biological activity.

Structural Activity Relationship (SAR) Decision Tree

The following diagram illustrates the decision logic for transitioning to a thiomorpholine scaffold.



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Figure 1: SAR decision tree for morpholine-to-thiomorpholine scaffold hopping. This logic applies when optimizing ADME properties of lead candidates.

Therapeutic Applications & Case Studies

Oncology: Kinase Inhibition (PI3K/mTOR)

In the development of PI3K inhibitors (e.g., ZSTK474 analogs), the morpholine ring forms a critical hydrogen bond with the hinge region of the kinase.

- Application: Substitution with thiomorpholine maintains the chair conformation required for binding but enhances hydrophobic interactions with the "roof" of the ATP-binding pocket.
- Result: Thiomorpholine derivatives often show improved potency against solid tumors (e.g., HT29 colon cancer lines) due to enhanced cellular accumulation.

Infectious Disease: Linezolid Analogs

Linezolid (Zyvox) contains a morpholine ring.[\[1\]](#)

- Application: Research into thiomorpholine analogs (and their S-oxides) demonstrated that the S-oxide variant retained potent antibacterial activity against MRSA and M. tuberculosis while altering the clearance profile.
- Mechanism: The S-oxide mimics the hydrogen bond acceptor properties of the original morpholine oxygen but with a different vector, potentially overcoming resistance mechanisms.

Metabolic Disease: DPP-4 and Squalene Synthase

Thiomorpholine derivatives have been identified as inhibitors of squalene synthase (cholesterol biosynthesis).[\[2\]](#)

- Data: N-substituted thiomorpholines reduced plasma triglycerides and LDL by >75% in hyperlipidemic rat models, attributed to the antioxidant capacity of the sulfur moiety preventing lipid peroxidation.[\[3\]](#)

Experimental Protocols

Protocol A: General Synthesis of N-Aryl Thiomorpholines (SNAr)

Use this protocol to generate a library of thiomorpholine derivatives from aryl fluorides or chlorides.

Reagents:

- Aryl halide (e.g., 4-fluoronitrobenzene or 2-chloropyridine derivative)
- Thiomorpholine (CAS: 123-90-0)[\[4\]](#)
- Base: Triethylamine (Et₃N) or Potassium Carbonate (K₂CO₃)
- Solvent: Acetonitrile (MeCN) or DMF

Step-by-Step Methodology:

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 equiv of the aryl halide in MeCN (0.2 M concentration).
- Addition: Add 1.2 equiv of thiomorpholine.
- Basification: Add 3.0 equiv of Et₃N.
 - Note: If the aryl halide is unreactive, use K₂CO₃ and switch solvent to DMF.
- Reaction: Heat the mixture to reflux (80–85 °C) under nitrogen atmosphere. Monitor by TLC or LC-MS.
 - Time: Electron-deficient rings (e.g., nitrobenzene) react in 2–4 hours. Unactivated rings may require 12–24 hours or microwave irradiation (120 °C, 30 min).
- Workup: Cool to room temperature. Dilute with water (5x volume) and extract with Ethyl Acetate (3x).^[5]
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate. Purify via silica gel flash chromatography (Hexane/EtOAc gradient).

Protocol B: Controlled S-Oxidation (Sulfoxide/Sulfone Synthesis)

Use this to synthesize the likely metabolites or to tune polarity.

Reagents:

- N-substituted Thiomorpholine (from Protocol A)
- Oxidant: m-Chloroperbenzoic acid (mCPBA, 77% max)
- Solvent: Dichloromethane (DCM)

Methodology:

- For Sulfoxide (S=O): Dissolve substrate in DCM at 0 °C. Add 1.0 equiv of mCPBA portion-wise over 10 minutes. Stir at 0 °C for 1 hour. Quench with sat. NaHCO₃.
- For Sulfone (O=S=O): Dissolve substrate in DCM at RT. Add 2.5 equiv of mCPBA. Stir at RT for 4–6 hours.
- Validation: Verify oxidation state via ¹H NMR.
 - Diagnostic Shift: Protons adjacent to Sulfur (
-protons) shift downfield significantly (~2.6 ppm
~3.0 ppm for sulfoxide
~3.2+ ppm for sulfone).

Protocol C: Microsomal Metabolic Stability Assay

Critical for assessing the S-oxidation liability.

Materials:

- Liver Microsomes (Human/Rat), 20 mg/mL protein.
- NADPH Regenerating System.
- Test Compound (Thiomorpholine derivative).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Reference: Verapamil (high clearance) or Warfarin (low clearance).

Workflow:

- Pre-incubation: Mix Microsomes (0.5 mg/mL final) with Test Compound (1 M) in Phosphate Buffer (pH 7.4) at 37 °C for 5 min.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: Aliquot samples at t = 0, 5, 15, 30, and 60 min.

- Quenching: Immediately add ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Data Interpretation:
 - Monitor disappearance of Parent.
 - Crucial Step: Monitor appearance of M+16 (Sulfoxide) and M+32 (Sulfone) peaks.
 - Calculation:

Data Presentation & Visualization

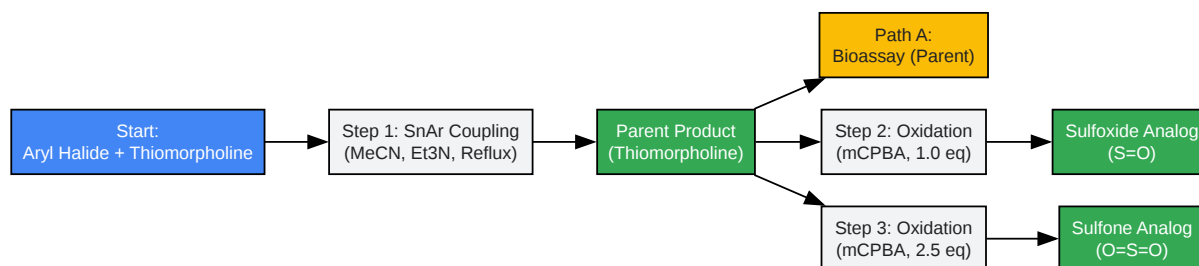
Physicochemical Comparison

Table 1: Comparative Properties of Morpholine vs. Thiomorpholine

Property	Morpholine	Thiomorpholine	Impact on Drug Design
Heteroatom	Oxygen	Sulfur	S is larger, more lipophilic.
LogP (approx)	-0.86	0.15	Thiomorpholine is ~1 unit more lipophilic; better BBB penetration.
H-Bonding	Acceptor (Strong)	Acceptor (Weak)	Altered binding kinetics; S is a poor H-bond acceptor.
Metabolism	Ring Opening (Toxic potential)	S-Oxidation (Active metabolites)	Thiomorpholine avoids ring-opening toxicity; Sulfoxides are often stable.
Boiling Point	129 °C	169 °C	Higher MW and London dispersion forces.

Synthesis Workflow Diagram

The following diagram outlines the parallel synthesis strategy for generating a library of oxidation-state variants.



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Figure 2: Parallel synthesis workflow for generating thiomorpholine parent, sulfoxide, and sulfone derivatives for SAR exploration.

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